

Application of Polonium-210 in Radioisotope Thermoelectric Generators (RTGs)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Polonium PO-210

Cat. No.: B076709

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Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Polonium-210 (Po-210) is a potent alpha-emitting radioisotope that has historically been used as a heat source in Radioisotope Thermoelectric Generators (RTGs). RTGs are devices that convert the heat generated by radioactive decay directly into electricity. Due to its high power density and relatively low shielding requirements, Po-210 was an attractive candidate for early space missions and other applications requiring a compact and lightweight power source. These notes provide a comprehensive overview of the application of Po-210 in RTGs, including its properties, historical context, and the necessary protocols for safe handling and consideration in experimental designs.

Properties of Polonium-210 for RTG Applications

Polonium-210 possesses a unique combination of physical and radiological properties that make it suitable for use in RTGs, particularly for missions of shorter duration.

Key Characteristics:

- **High Power Density:** A single gram of Po-210 generates approximately 140 watts of thermal power.^[1] This high power density allows for the creation of very compact and lightweight

heat sources.

- **Alpha Emitter:** Po-210 decays primarily via alpha particle emission, which is easily shielded. [1] This significantly reduces the mass of shielding required compared to isotopes that emit more penetrating gamma or neutron radiation.
- **Short Half-Life:** With a half-life of 138.4 days, Po-210 produces a large amount of heat over a relatively short period.[1][2] This makes it ideal for missions that require high power for a few months.
- **Low Gamma Emission:** The gamma radiation associated with Po-210 decay is of very low intensity, further simplifying shielding requirements.[1][2]

Data Presentation: Comparison of Radioisotopes for RTGs

The selection of a radioisotope for an RTG is a critical design choice that depends on the specific mission requirements, such as power level, operational lifetime, and mass constraints. The following table summarizes the key properties of Po-210 in comparison to other commonly used or considered radioisotopes.

| Property | Polonium-210 (Po-210) | Plutonium-238 (Pu-238) | Strontium-90 (Sr-90) |
|------------------------------------|--|---|--|
| Half-Life | 138.4 days[1][2] | 87.7 years | 28.8 years |
| Decay Mode | Alpha[1] | Alpha, Spontaneous Fission | Beta |
| Power Density (W/g) | 144[3] | ~0.57 | ~0.95 |
| Specific Power (W/kg of fuel form) | High | Moderate | Moderate |
| Shielding Requirements | Low (primarily for bremsstrahlung from alpha interactions) | Moderate (neutrons from spontaneous fission) | High (bremsstrahlung from beta decay) |
| Primary Radiation Hazard | Internal contamination (alpha particles)[4] | Neutron and gamma radiation | Gamma radiation (from bremsstrahlung) |
| Historical Use in RTGs | Lunokhod rovers, early SNAP devices[1][5] | Widely used in US space missions (e.g., Voyager, Cassini, New Horizons) | Terrestrial and some Soviet space applications |

Experimental Protocols

The following protocols are a synthesis of best practices for handling radioactive materials and information gleaned from historical documents on the fabrication of Po-210 heat sources.

These are intended for informational purposes and should be adapted and executed by trained professionals in appropriately equipped facilities.

Protocol for Production of Polonium-210

Objective: To produce Polonium-210 through neutron bombardment of Bismuth-209.

Materials:

- Stable Bismuth-209 (Bi-209) target

- Nuclear reactor with a high thermal neutron flux
- Hot cell for remote handling and processing
- Chemical separation and purification equipment

Procedure:

- Encapsulate the high-purity Bi-209 target material in a suitable container for irradiation.
- Irradiate the Bi-209 target in a nuclear reactor with a high thermal neutron flux. The neutron capture reaction is: $^{209}\text{Bi} + n \rightarrow ^{210}\text{Bi}$
- Following irradiation, the target will contain Bismuth-210 (Bi-210), which has a half-life of 5.01 days and decays to Po-210 via beta decay: $^{210}\text{Bi} \rightarrow ^{210}\text{Po} + \beta^-$
- Transfer the irradiated target to a shielded hot cell for processing.
- Chemically separate and purify the Po-210 from the remaining bismuth and any other impurities. This is a critical step due to the high toxicity of polonium.
- The purified Po-210 is then ready for fabrication into a heat source.

Protocol for Fabrication of a Po-210 Heat Source

Objective: To safely encapsulate the Po-210 radioisotope into a robust heat source suitable for an RTG.

Materials:

- Purified Polonium-210
- Refractory container material (e.g., tantalum, platinum-rhodium alloys)
- Welding equipment suitable for remote operation (e.g., TIG, laser)
- Hot cell with an inert atmosphere
- Calorimeter for measuring thermal output

Procedure:

- Prepare the encapsulation components, ensuring they are clean and free of contaminants.
- In an inert atmosphere hot cell, load the specified amount of Po-210 into the primary encapsulation container. The high specific activity of Po-210 will cause significant self-heating, a factor that must be managed during handling.[6]
- Seal the primary container using a high-reliability welding technique.
- Perform non-destructive testing (e.g., helium leak testing, radiographic inspection) to verify the integrity of the primary seal.
- Place the primary capsule into a secondary, and potentially tertiary, containment layer. These outer layers provide additional safety and structural integrity.
- Seal the outer layers using the same high-reliability welding and inspection techniques.
- Measure the thermal output of the completed heat source using a calorimeter to ensure it meets the design specifications.
- Conduct further environmental testing (e.g., vibration, thermal cycling, impact testing) as required by the specific application to qualify the heat source for use.

General Safety Protocols for Handling Polonium-210

WARNING: Polonium-210 is an extremely toxic substance due to its intense radioactivity. Stringent safety protocols must be followed at all times. The primary hazard is internal contamination through inhalation or ingestion.

Personal Protective Equipment (PPE):

- Full-face respirator with appropriate cartridges for radioactive particulates.
- Multiple layers of disposable gloves, changed frequently.
- Disposable lab coats and coveralls.

- Shoe covers.

Facility Requirements:

- All work with unsealed Po-210 must be conducted in a glovebox or hot cell maintained under negative pressure.
- The exhaust from these enclosures must be filtered through high-efficiency particulate air (HEPA) filters.
- Continuous air monitoring for alpha contamination is mandatory.

Handling Procedures:

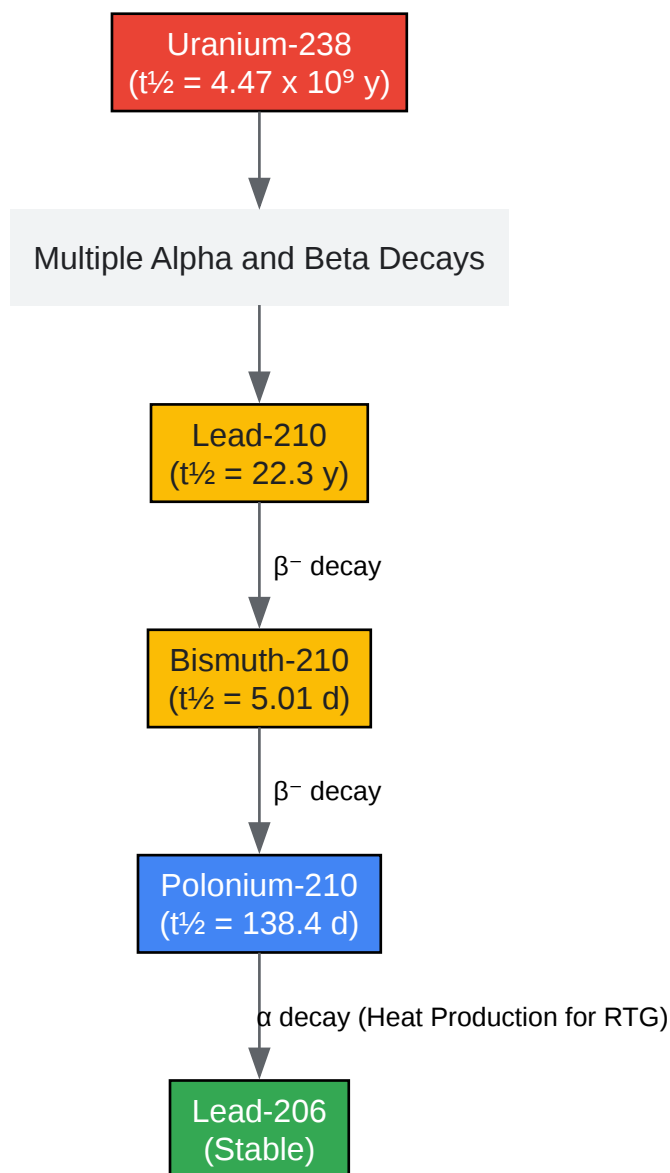
- Never handle Po-210 with bare hands. Use remote manipulators or tools.[\[7\]](#)
- Minimize the generation of airborne contamination. Use wet chemistry techniques where possible.
- All containers with Po-210 must be clearly labeled with the radioisotope symbol, activity, and date.
- Regularly monitor work areas, personnel, and equipment for alpha contamination using appropriate survey meters (e.g., alpha scintillation probes).
- Implement a strict bioassay program (e.g., urine and fecal analysis) for all personnel working with Po-210 to monitor for internal deposition.

Mandatory Visualizations

Signaling Pathways and Logical Relationships



Caption: Workflow for the production and application of Po-210 in an RTG.



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Caption: Simplified decay chain leading to the formation and decay of Polonium-210.

Historical Applications and Discontinuation

The primary application of Po-210 in RTGs was in the Soviet Lunokhod lunar rovers, which used Po-210 heaters to keep components warm during the frigid lunar nights.[1] Early prototypes of the US SNAP (Systems for Nuclear Auxiliary Power) devices, such as SNAP-3, also initially considered Po-210 as a fuel source.[5]

However, the use of Po-210 in RTGs was largely discontinued for several reasons:

- **Short Half-Life:** The 138.4-day half-life is too short for long-duration space missions, which often last for many years.
- **Production and Handling Challenges:** The production of significant quantities of Po-210 is complex, and its high toxicity requires extremely stringent handling procedures.
- **Superiority of Pu-238:** Plutonium-238, with its much longer half-life of 87.7 years and well-characterized properties, became the preferred fuel for most long-duration space missions.

Conclusion

Polonium-210 represents a historically significant and technically interesting radioisotope for RTG applications, particularly where high power density and low mass are required for short-duration missions. While its use has been superseded by other isotopes like Pu-238 for most applications, the study of Po-210 provides valuable insights into the design and operational considerations of radioisotope power systems. The extreme toxicity of Po-210 necessitates that any experimental work be conducted with the utmost caution and adherence to rigorous safety protocols.

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